

Environmental Fate and Biodegradability of Potassium Neodecanoate: A Technical Guide

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Compound of Interest

Compound Name: Neodecanoic acid, potassium salt

Cat. No.: B1629784

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This technical guide provides a comprehensive overview of the environmental impact and biodegradability of Potassium Neodecanoate. The information is compiled from a review of scientific literature and regulatory data, with a focus on providing quantitative data, detailed experimental methodologies, and visual representations of key processes.

Executive Summary

Potassium neodecanoate, the potassium salt of neodecanoic acid, is a branched-chain C10 carboxylic acid salt. It is recognized for its ready biodegradability and low potential for environmental toxicity. Multiple sources indicate that Potassium Neodecanoate achieves a high rate of biodegradation in aerobic environments, breaking down into carbon dioxide, water, and biomass.^[1] Its ecotoxicological profile suggests a low risk to aquatic organisms. This document synthesizes the available data on its environmental fate, including biodegradability and ecotoxicity, and provides detailed protocols for the standardized tests used to evaluate these endpoints.

Chemical Identity

Property	Value
Chemical Name	Potassium neodecanoate
CAS Number	26761-42-2
Molecular Formula	C ₁₀ H ₁₉ KO ₂
Molecular Weight	212.35 g/mol
Structure	A mixture of isomers of potassium salts of highly branched C10 tertiary carboxylic acids.

Environmental Fate and Transport

The environmental fate of Potassium Neodecanoate is largely governed by the properties of its dissociated form, the neodecanoate anion.

Partitioning

Parameter	Value	Description
Log K _{ow} (Octanol-Water Partition Coefficient)	3.83 (for neodecanoic acid)	Indicates a moderate potential for partitioning into organic matter.
Log K _{oc} (Soil Organic Carbon-Water Partitioning Coefficient)	2.08 (for neodecanoic acid)	Suggests that neodecanoic acid is slightly mobile in soil.

Bioaccumulation

Parameter	Value	Description
Bioconcentration Factor (BCF)	<225 (for neodecanoic acid)	Indicates a low potential for bioaccumulation in aquatic organisms.

Biodegradability

Potassium neodecanoate is considered to be readily biodegradable.[2] This classification is supported by data from standardized international testing protocols.

Aerobic Biodegradation in Water

Test Guideline	Result	Timeframe
OECD 301B (CO ₂ Evolution Test)	>90% biodegradation	28 days

It is important to note that some sources have reported lower biodegradability for the parent compound, neodecanoic acid (10-30% in 28 days).[3] This difference may be attributable to the physical form of the substance tested; the potassium salt is more water-soluble, which can enhance its bioavailability to microorganisms and lead to a higher rate of biodegradation.

Biodegradation in Soil

While specific quantitative data for the biodegradation of Potassium Neodecanoate in soil is limited, the biodegradation of carboxylic acids in soil is a well-established process.[4] The rate of degradation is influenced by factors such as soil type, temperature, moisture, and microbial population.

Ecotoxicity

The available data, primarily on neodecanoic acid, indicates a low level of toxicity to aquatic organisms.

Aquatic Toxicity

Organism	Test Guideline	Endpoint	Value (mg/L)
Fish (Oncorhynchus mykiss)	OECD 203	96-hour LC ₅₀	>100 - <300
Invertebrates (Daphnia magna)	OECD 202	48-hour EC ₅₀	>100
Algae (Pseudokirchneriella subcapitata)	OECD 201	72-hour EL ₅₀	>100

Experimental Protocols

The following sections provide detailed methodologies for the key experiments cited in this guide, based on the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Ready Biodegradability - OECD 301B (CO₂ Evolution Test)

This test method evaluates the ultimate aerobic biodegradability of an organic compound by measuring the amount of carbon dioxide produced.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms from a mixed population (e.g., activated sludge) and incubated under aerobic conditions in the dark or diffuse light. The amount of CO₂ evolved is measured and is expressed as a percentage of the theoretical maximum CO₂ (ThCO₂) that would be produced from the complete oxidation of the test substance.

Methodology:

- **Test Substance Preparation:** A known concentration of Potassium Neodecanoate is added to a mineral salt medium.
- **Inoculum:** Activated sludge from a sewage treatment plant is typically used as the microbial inoculum.
- **Test Setup:** The test mixture is placed in a sealed vessel connected to a CO₂ trapping system (e.g., containing barium hydroxide or sodium hydroxide).
- **Incubation:** The vessels are incubated at a constant temperature (typically 20-25°C) for 28 days.
- **CO₂ Measurement:** The amount of CO₂ produced is determined periodically by titrating the remaining hydroxide in the trapping solution or by using an inorganic carbon analyzer.
- **Controls:** Blank controls (inoculum only) are run to account for endogenous CO₂ production. A reference substance (e.g., sodium benzoate) is also tested to ensure the viability of the inoculum.

- **Data Analysis:** The percentage of biodegradation is calculated based on the cumulative CO₂ produced relative to the ThCO₂. A substance is considered readily biodegradable if it reaches the pass level of 60% ThCO₂ within a 10-day window during the 28-day test.[1][5]

Fish, Acute Toxicity Test - OECD 203

This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC₅₀) over a 96-hour exposure period.

Principle: Fish are exposed to the test substance added to water at a range of concentrations for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC₅₀ is calculated at the end of the exposure period.

Methodology:

- **Test Organism:** A recommended fish species, such as the Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*), is used.
- **Test Concentrations:** A geometric series of at least five concentrations of the test substance is prepared in the test water.
- **Exposure:** Fish are introduced to the test and control vessels. The test is typically conducted under static, semi-static, or flow-through conditions.
- **Observations:** The number of dead fish in each vessel is recorded at 24, 48, 72, and 96 hours. Any abnormal behavior is also noted.
- **Data Analysis:** The LC₅₀ and its 95% confidence limits are calculated for each observation period using appropriate statistical methods (e.g., probit analysis).[6]

Daphnia sp., Acute Immobilisation Test - OECD 202

This test determines the concentration of a substance that immobilizes 50% of a test population of *Daphnia* (EC₅₀) over a 48-hour exposure period.

Principle: Young daphnids (*Daphnia magna* or *Daphnia pulex*) are exposed to the test substance at a range of concentrations for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours, and the EC₅₀ is calculated.

Methodology:

- **Test Organism:** Young daphnids (less than 24 hours old) are used.
- **Test Concentrations:** A geometric series of at least five concentrations of the test substance is prepared in the test water.
- **Exposure:** Daphnids are placed in the test and control vessels. The test is conducted under static conditions.
- **Observations:** The number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation) is counted at 24 and 48 hours.
- **Data Analysis:** The EC₅₀ and its 95% confidence limits are calculated for each observation period.^{[2][7]}

Freshwater Alga and Cyanobacteria, Growth Inhibition Test - OECD 201

This test determines the effect of a substance on the growth of a selected species of freshwater algae or cyanobacteria.

Principle: Exponentially growing cultures of algae are exposed to various concentrations of the test substance over a 72-hour period. The inhibition of growth in relation to a control is determined.

Methodology:

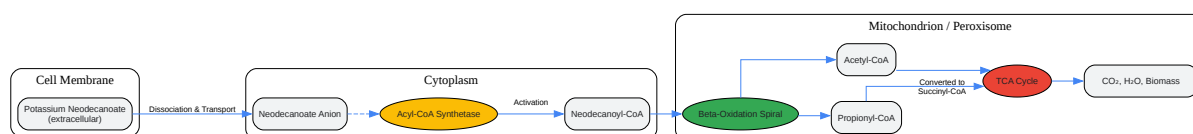
- **Test Organism:** A recommended species of green algae (e.g., *Pseudokirchneriella subcapitata*) is used.
- **Test Concentrations:** A geometric series of at least five concentrations of the test substance is prepared in a nutrient-rich growth medium.
- **Exposure:** The algal cultures are exposed to the test substance under controlled conditions of temperature, light, and pH for 72 hours.

- Growth Measurement: Algal growth is measured at least every 24 hours using a suitable method (e.g., cell counts, fluorometry).
- Data Analysis: The concentration that causes a 50% reduction in growth (EC_{50}) is calculated, based on either the growth rate or the yield.[8]

Visualizations

Biodegradation Pathway

The primary mechanism for the biodegradation of neodecanoic acid, a branched-chain fatty acid, is expected to be through beta-oxidation. This metabolic process involves the sequential removal of two-carbon units from the fatty acid chain. For branched-chain fatty acids, additional enzymatic steps are required to handle the branch points.

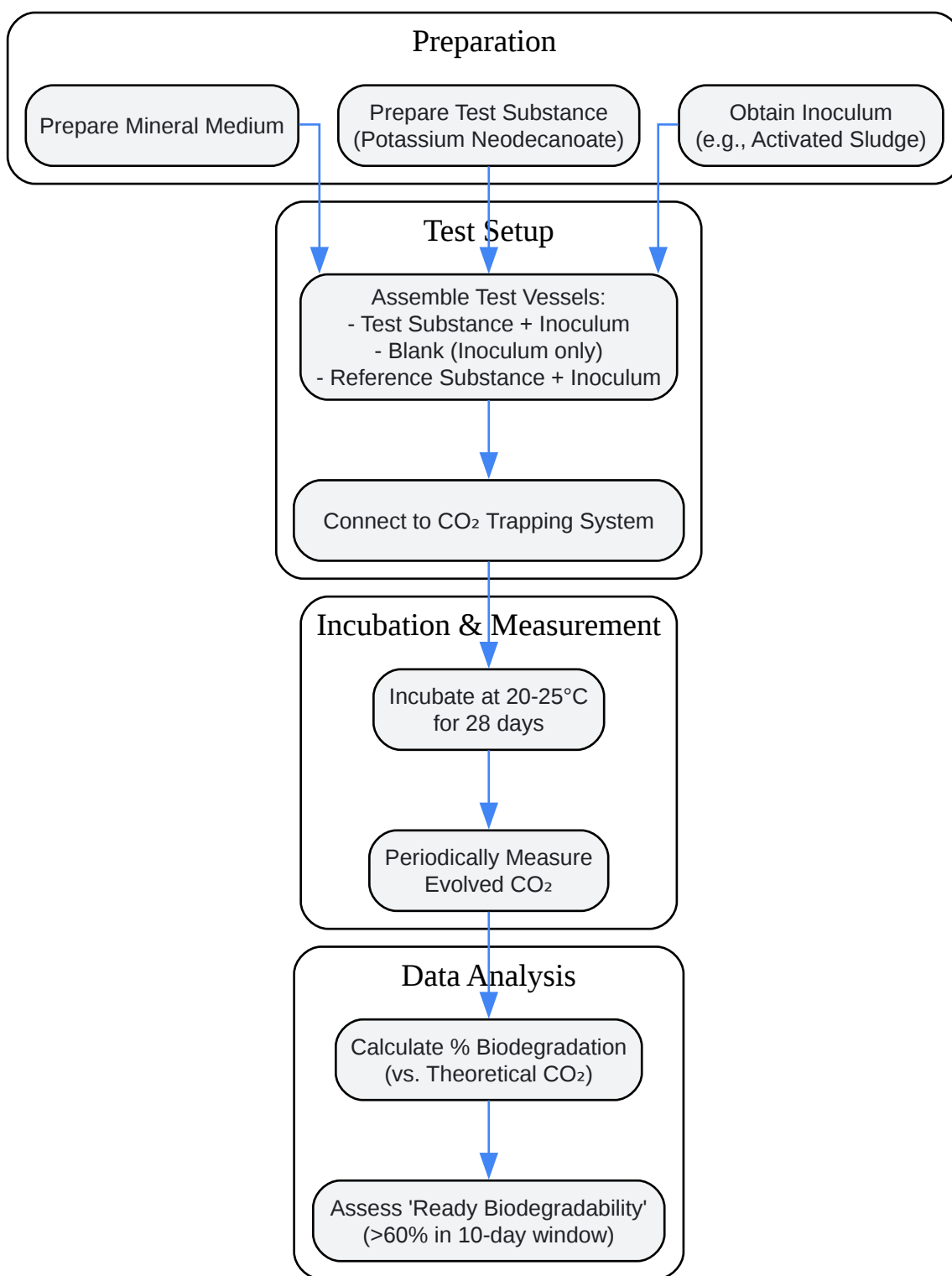


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Caption: Generalized biodegradation pathway of Potassium Neodecanoate via beta-oxidation.

Experimental Workflow for OECD 301B Biodegradability Test

The following diagram illustrates the key steps involved in performing a ready biodegradability test according to the OECD 301B guideline.



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Caption: Workflow for the OECD 301B CO₂ Evolution Test.

Conclusion

The available scientific data indicates that Potassium Neodecanoate is a readily biodegradable substance with a low potential for aquatic toxicity and bioaccumulation. Its favorable environmental profile makes it a suitable choice for applications where environmental compatibility is a key consideration. The standardized OECD test methods provide a robust framework for assessing the environmental fate and ecotoxicological effects of such chemical substances.

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